

# safety and handling of 2,5-diiodopyridine

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## Compound of Interest

Compound Name: 2,5-Diiodopyridine

Cat. No.: B048462

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An In-depth Technical Guide to the Safe Handling of **2,5-Diiodopyridine**

## Introduction

**2,5-Diiodopyridine** is a halogenated heterocyclic compound widely utilized as a versatile intermediate and building block in organic synthesis.<sup>[1]</sup> Its applications are prominent in the development of pharmaceuticals, agrochemicals, and advanced materials such as polymers and organic semiconductors for electronics.<sup>[1]</sup> The presence of two iodine atoms on the pyridine ring makes it a valuable substrate for introducing various functional groups.<sup>[1]</sup> However, like many pyridine derivatives, **2,5-diiodopyridine** possesses hazardous properties that necessitate strict adherence to safety protocols to minimize risks to researchers and laboratory personnel.

This guide provides comprehensive safety information, handling protocols, and emergency procedures for **2,5-diiodopyridine**, intended for researchers, scientists, and professionals in drug development and chemical synthesis.

## Hazard Identification and Classification

**2,5-Diiodopyridine** is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear framework for its potential dangers.

Signal Word: Danger<sup>[2]</sup>

Hazard Pictograms:

- GHS07: Exclamation Mark (Harmful, Irritant)
- GHS08: Health Hazard

GHS Hazard Classifications:[2]

Classification	Code	Description
Acute Toxicity, Oral	Acute Tox. 4	Harmful if swallowed.
Skin Irritation	Skin Irrit. 2	Causes skin irritation.
Skin Sensitization	Skin Sens. 1	May cause an allergic skin reaction.
Serious Eye Damage	Eye Dam. 1	Causes serious eye damage.
Respiratory Sensitization	Resp. Sens. 1	May cause allergy or asthma symptoms or breathing difficulties if inhaled.
Specific Target Organ Toxicity (Single Exposure)	STOT SE 3	May cause respiratory irritation.

Hazard Statements (H-Codes):[2]

Code	Statement
H302	Harmful if swallowed.
H315	Causes skin irritation.
H317	May cause an allergic skin reaction.
H318	Causes serious eye damage.
H334	May cause allergy or asthma symptoms or breathing difficulties if inhaled.
H335	May cause respiratory irritation.

Precautionary Statements (P-Codes):[2]

Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P342 + P311	If experiencing respiratory symptoms: Call a POISON CENTER or doctor/physician.

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **2,5-diiodopyridine** is provided below.

Property	Value
Molecular Formula	C <sub>5</sub> H <sub>3</sub> I <sub>2</sub> N <sup>[1][2][3]</sup>
Molecular Weight	330.89 g/mol <sup>[1][2][3]</sup>
Appearance	White to off-white or light yellow/brown crystalline powder/solid <sup>[1][4]</sup>
Melting Point	152-155 °C (lit.) <sup>[2][4]</sup>
Boiling Point	306.1 ± 22.0 °C (Predicted) <sup>[4]</sup>
Density	2.609 ± 0.06 g/cm <sup>3</sup> (Predicted) <sup>[4]</sup>
CAS Number	116195-81-4 <sup>[1][2][3]</sup>
Water Solubility	Insoluble in water <sup>[4]</sup>

## Experimental Protocols and Handling

Adherence to proper laboratory procedures is critical when working with **2,5-diiodopyridine**. The following protocols outline the necessary steps for safe handling, storage, and disposal.

## Personal Protective Equipment (PPE)

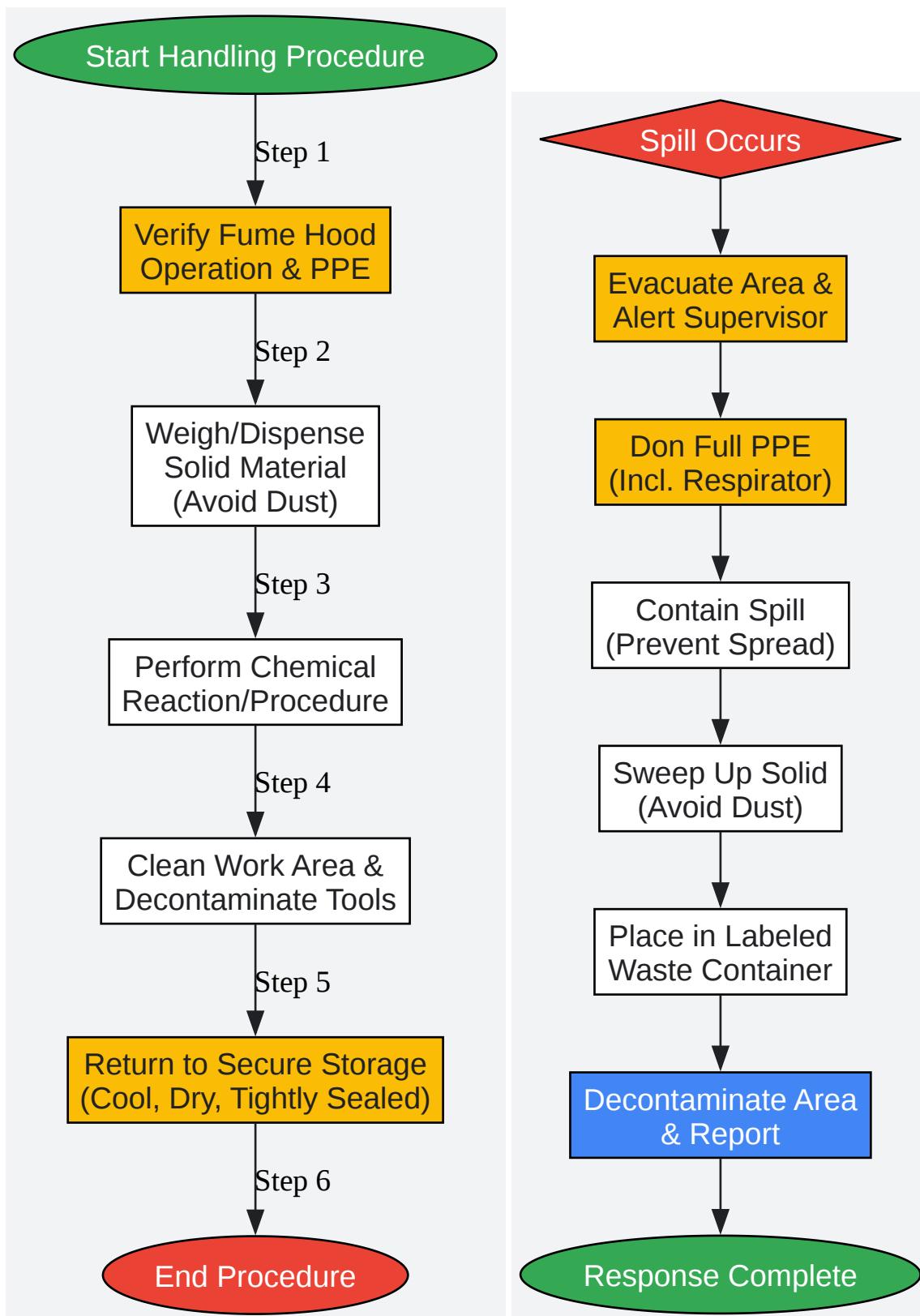
A robust defense against exposure begins with the correct PPE. The following diagram illustrates the mandatory equipment.

Caption: Required PPE for handling **2,5-diiodopyridine**.

## Safe Handling Protocol

- Engineering Controls: Always handle **2,5-diiodopyridine** inside a certified chemical fume hood to ensure adequate ventilation and minimize inhalation risk.[\[5\]](#)[\[6\]](#) Eyewash stations and safety showers must be readily accessible.[\[6\]](#)
- Dispensing: As a solid, care must be taken to avoid generating dust.[\[6\]](#)[\[7\]](#) Use appropriate tools (spatulas) to handle the material. Avoid creating aerosols.[\[7\]](#)
- General Hygiene: Avoid contact with skin, eyes, and clothing.[\[6\]](#)[\[7\]](#) Do not eat, drink, or smoke in the work area.[\[6\]](#)[\[8\]](#)[\[9\]](#) Wash hands thoroughly after handling the compound, even if gloves were worn.[\[6\]](#)
- Storage: Store in a cool, dry, and well-ventilated place away from heat and sources of ignition.[\[7\]](#)[\[8\]](#)[\[9\]](#) Keep the container tightly closed to prevent moisture and contamination.[\[6\]](#) [\[7\]](#) The compound is light-sensitive and should be stored accordingly, often at temperatures between 2-8°C.[\[3\]](#)[\[4\]](#)

The logical flow for safe handling is depicted below.

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